

# Application Notes and Protocols: Bis(pyridine)iodonium Tetrafluoroborate in Organic Synthesis

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## Compound of Interest

Compound Name: *Bis(pyridine)iodonium tetrafluoroborate*

Cat. No.: B091570

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## Introduction

Bis(pyridine)iodonium tetrafluoroborate ( $\text{IPy}_2\text{BF}_4$ ), commonly known as Barluenga's reagent, is a versatile and mild electrophilic iodinating agent.<sup>[1]</sup> While not typically employed in classical palladium-catalyzed cross-coupling reactions, it serves as a powerful tool for a variety of synthetic transformations that lead to the formation of complex molecular architectures, often under metal-free conditions. Its utility in iodocyclization, the synthesis of polysubstituted aromatics, and selective oxidations makes it a valuable reagent in the synthesis of intermediates for drug discovery and development.

These application notes provide an overview of key synthetic methodologies utilizing  $\text{IPy}_2\text{BF}_4$ , complete with detailed experimental protocols and quantitative data to facilitate its implementation in the laboratory.

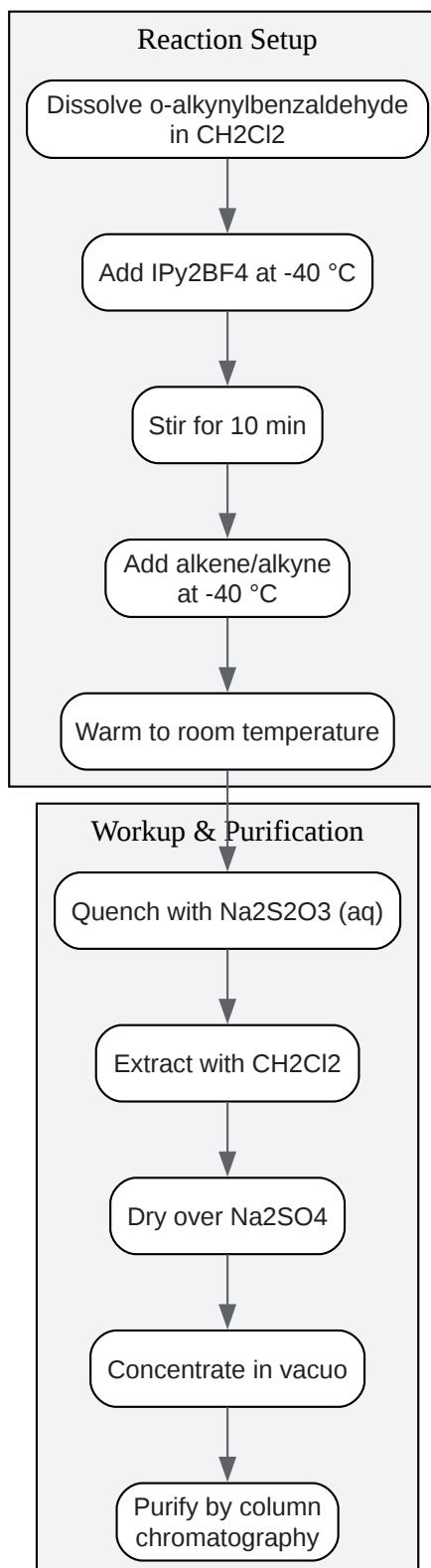
## Synthesis of Substituted Naphthalenes

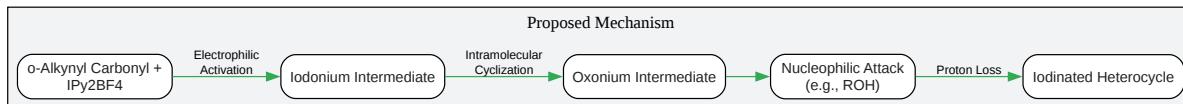
One of the notable applications of  $\text{IPy}_2\text{BF}_4$  is in the regioselective synthesis of substituted naphthalenes. This method involves a domino reaction of o-alkynylbenzaldehydes with alkenes or alkynes, triggered by the electrophilic activation of the alkyne by  $\text{IPy}_2\text{BF}_4$ .

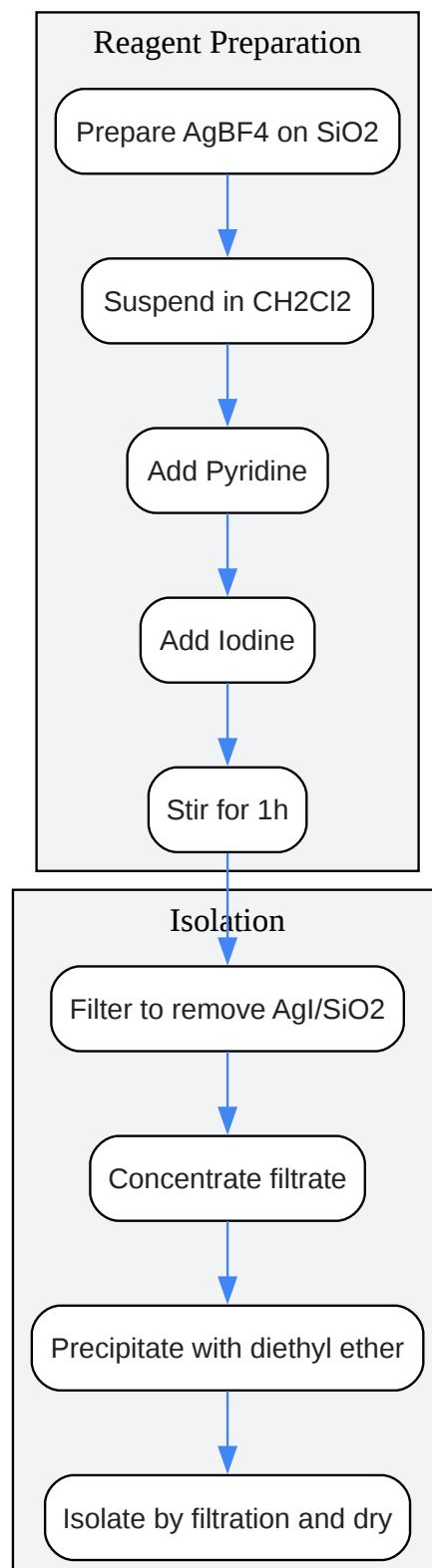
## General Reaction Scheme:

o-Alkynylbenzaldehyde reacts with  $\text{IPy}_2\text{BF}_4$ , followed by the addition of an alkene or alkyne, to yield a substituted naphthalene derivative.

## Experimental Workflow





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## References

- 1. Cyclization of carbonyl groups onto alkynes upon reaction with  $\text{IPy}_2\text{BF}_4$  and their trapping with nucleophiles: a versatile trigger for assembling oxygen heterocycles - PubMed [pubmed.ncbi.nlm.nih.gov]
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